

Long-term stability of PS-1145 dihydrochloride in DMSO at -20°C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B149754

[Get Quote](#)

Technical Support Center: PS-1145 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability, handling, and use of **PS-1145 dihydrochloride** in DMSO at -20°C.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **PS-1145 dihydrochloride** stock solutions in DMSO?

A1: For long-term storage, it is recommended to store **PS-1145 dihydrochloride** stock solutions in DMSO at -20°C.[1][2] Some suppliers suggest that the solution is stable for months to years under these conditions.[2] To maintain potency, it is advised to use the solution within 3 months and to aliquot the stock solution to avoid multiple freeze-thaw cycles.[3] For short-term storage (days to weeks), 4°C is also acceptable.[2]

Q2: How can I ensure the stability of my **PS-1145 dihydrochloride** in DMSO solution?

A2: To ensure stability:

- Store aliquots at -20°C to minimize freeze-thaw cycles.[3]

- Use high-purity, anhydrous DMSO to prepare the stock solution.
- Protect the solution from light and moisture.
- Before use, allow the vial to equilibrate to room temperature before opening to prevent condensation.

Q3: What is the mechanism of action of PS-1145?

A3: PS-1145 is a selective inhibitor of I κ B kinase (IKK).[2][4][5] By inhibiting IKK, PS-1145 prevents the phosphorylation and subsequent degradation of I κ B α , the inhibitory subunit of the NF- κ B transcription factor.[2] This blockage ultimately prevents the nuclear translocation of NF- κ B and the transcription of its target genes, which are involved in inflammation, cell survival, and immune responses.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no activity of PS-1145 in my assay.	1. Degradation of the compound: The stock solution may have degraded due to improper storage, multiple freeze-thaw cycles, or extended storage time. 2. Incorrect concentration: Errors in dilution or calculation may have resulted in a final concentration that is too low. 3. Assay-specific issues: The experimental setup, cell line, or reagents may not be optimal.	1. Prepare a fresh stock solution from lyophilized powder. Use a new aliquot of a previously prepared stock solution that has not undergone multiple freeze-thaw cycles. 2. Verify all calculations and ensure accurate pipetting. Perform a dose-response experiment to determine the optimal concentration. 3. Review the experimental protocol and ensure all reagents are fresh and properly prepared. Consult relevant literature for established protocols using PS-1145 in your specific assay.
Precipitate observed in the stock solution upon thawing.	1. Low solubility: The concentration of PS-1145 may exceed its solubility limit in DMSO at lower temperatures. 2. Moisture contamination: Water contamination can reduce the solubility of the compound in DMSO.	1. Gently warm the solution to 37°C and vortex to redissolve the precipitate. If the precipitate persists, consider preparing a new, less concentrated stock solution. 2. Use anhydrous DMSO and ensure proper handling to prevent moisture contamination.
Inconsistent results between experiments.	1. Variability in stock solution: Inconsistent aliquoting or handling of the stock solution. 2. Experimental variability: Minor differences in cell	1. Ensure homogenous mixing of the stock solution before aliquoting. Use a consistent protocol for thawing and handling aliquots. 2. Standardize all experimental

density, incubation times, or reagent concentrations.

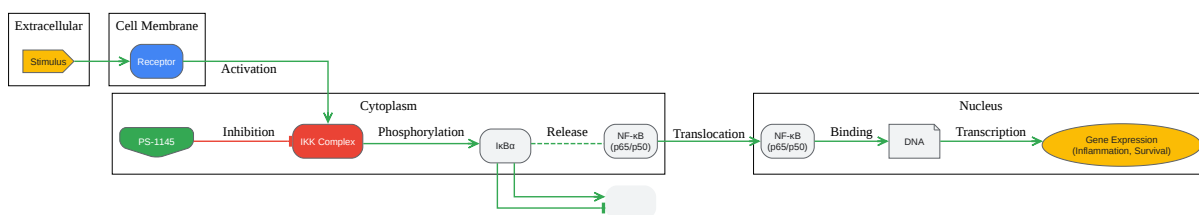
parameters as much as possible. Include appropriate positive and negative controls in every experiment.

Experimental Protocols

Preparation of **PS-1145 Dihydrochloride** Stock Solution

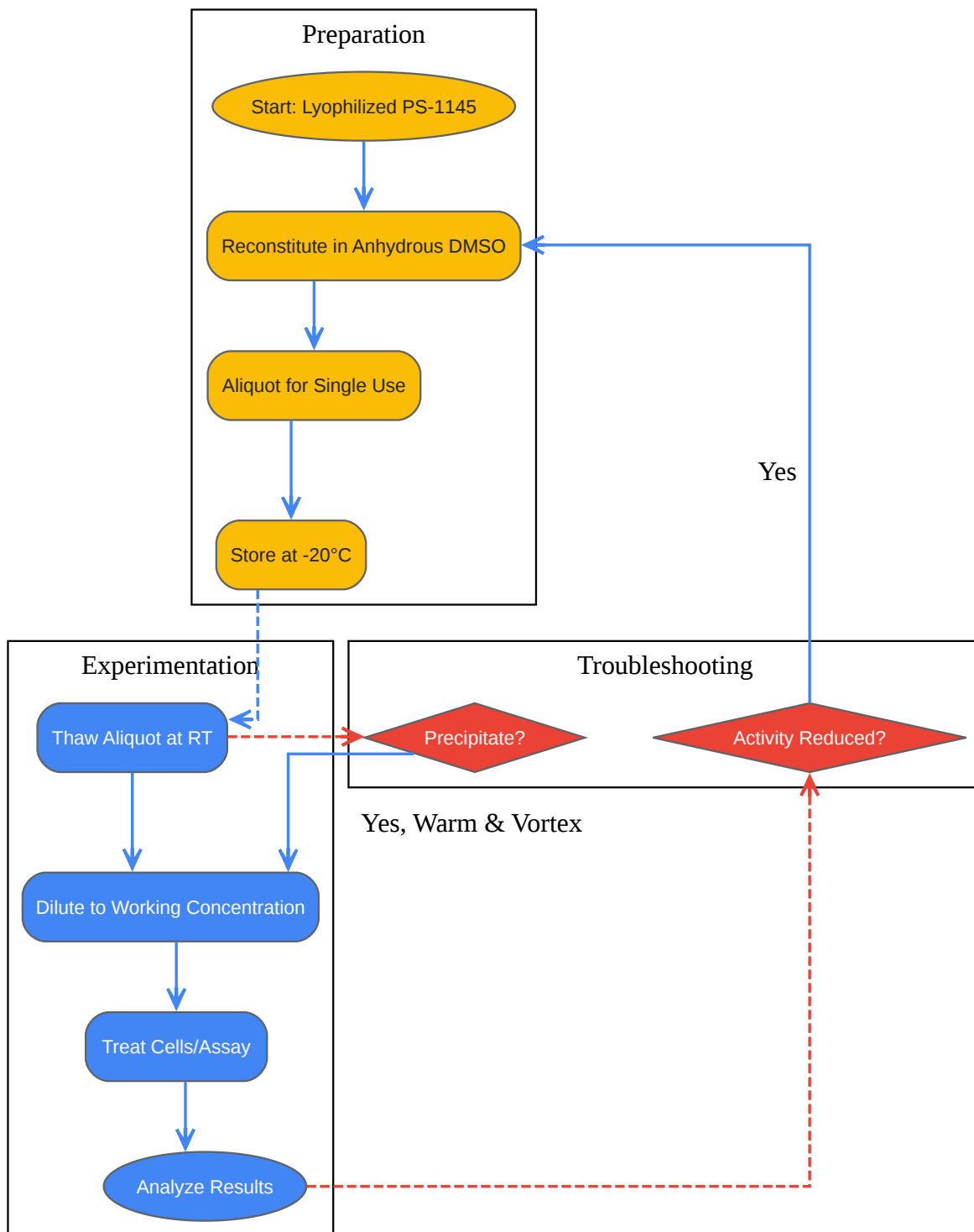
- Allow the vial of lyophilized **PS-1145 dihydrochloride** to reach room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., 37°C) may be applied to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -20°C for long-term storage.^{[1][2]}

Visualizations



[Click to download full resolution via product page](#)

Caption: PS-1145 inhibits the NF- κ B signaling pathway.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for using PS-1145.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medkoo.com [medkoo.com]
- 3. Nitazoxanide | Cell Signaling Technology [cellsignal.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. PS 1145 dihydrochloride (4569) by Tocris, Part of Bio-Techne [bio-techne.com]
- To cite this document: BenchChem. [Long-term stability of PS-1145 dihydrochloride in DMSO at -20°C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149754#long-term-stability-of-ps-1145-dihydrochloride-in-dms0-at-20-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com